

In-Depth Technical Guide: Safety and Handling of 4-(4-Bromophenyl)tetrahydropyran

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Compound of Interest

Compound Name: **4-(4-Bromophenyl)tetrahydropyran**

Cat. No.: **B1288293**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-(4-Bromophenyl)tetrahydropyran** (CAS No: 811828-76-9). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and application of this compound.

Chemical and Physical Properties

While specific experimentally determined physical properties for **4-(4-Bromophenyl)tetrahydropyran** are not readily available in published literature, the following table summarizes its basic chemical properties.

Property	Value	Source
CAS Number	811828-76-9	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₃ BrO	[1] [2] [3]
Molecular Weight	241.12 g/mol	[1] [2] [3]
Purity	≥95% - 98%	[1] [4]
Appearance	Solid	[5]

Hazard Identification and Safety Precautions

A comprehensive, officially recognized GHS classification for **4-(4-Bromophenyl)tetrahydropyran** is not yet established. However, based on the safety data for structurally related compounds, such as other brominated aromatic compounds and tetrahydropyran derivatives, a cautious approach is warranted. The following hazards should be considered:

- Acute Toxicity (Oral): May be harmful if swallowed.[6]
- Skin Corrosion/Irritation: May cause skin irritation.[6]
- Eye Damage/Irritation: May cause serious eye irritation.[6]
- Respiratory Irritation: May cause respiratory irritation.[6]

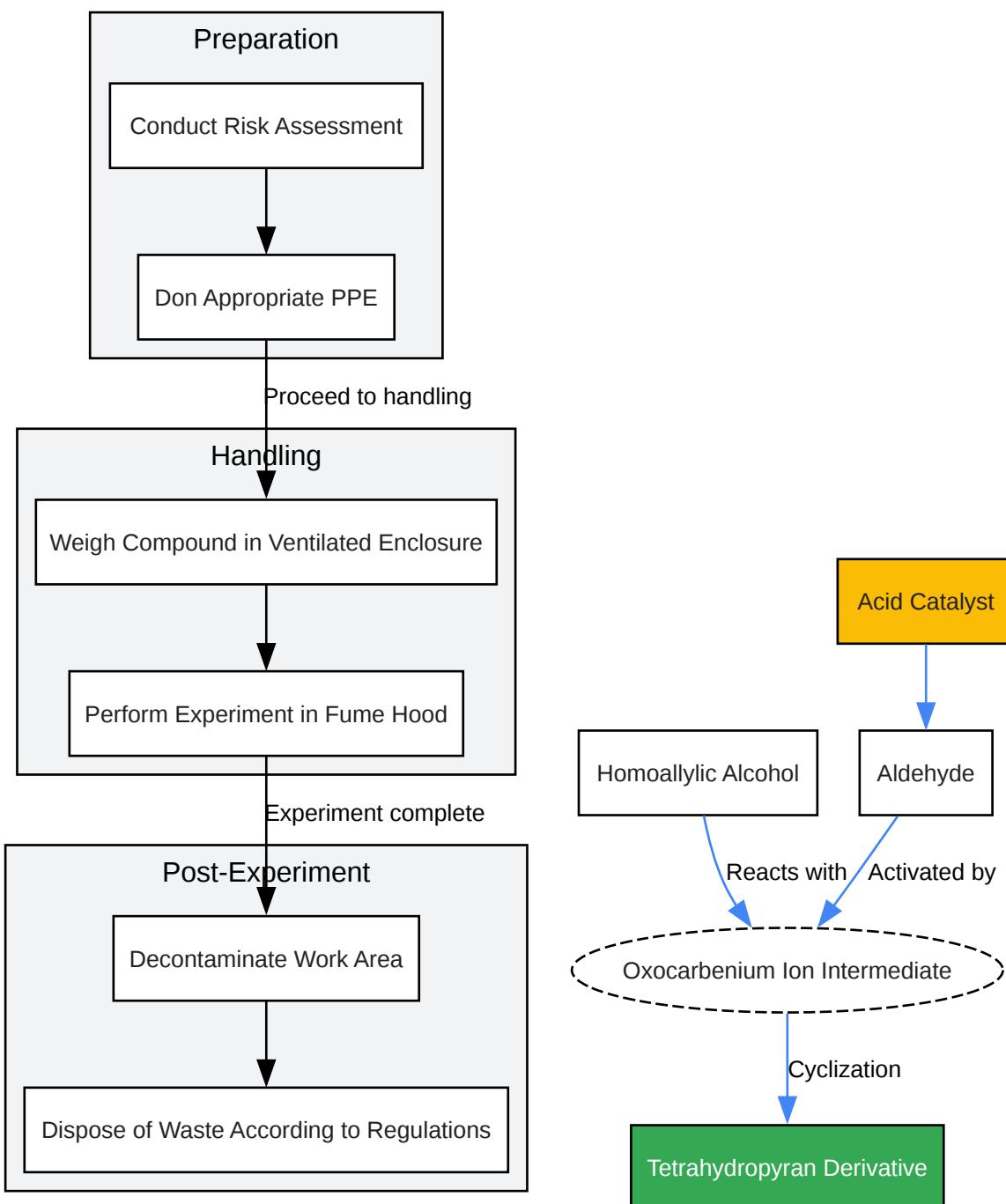
Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat and, if handling larger quantities, additional protective clothing.
- Respiratory Protection: In case of insufficient ventilation or when handling powders, a NIOSH-approved respirator is advised. A self-contained breathing apparatus may be necessary in pressure-demand situations.[4]

Recommended Handling Workflow

The following diagram outlines a general workflow for the safe handling of **4-(4-Bromophenyl)tetrahydropyran** in a laboratory setting.

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